

Application Note & Protocol: High-Purity Recrystallization of N-(3-pyridinylmethyl)guanidine Sulfate

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Compound of Interest

Compound Name: *N*-(3-pyridinylmethyl)guanidine sulfate
CAS No.: 108833-95-0; 72357-67-6
Cat. No.: B2883182

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Abstract

N-(3-pyridinylmethyl)guanidine sulfate is a key building block in pharmaceutical research and drug development. Commercially available batches of this compound, often with a purity of around 95%, may contain residual starting materials, by-products, or inorganic salts that can interfere with subsequent synthetic steps or biological assays[1]. This document provides a robust, optimized protocol for the purification of **N-(3-pyridinylmethyl)guanidine sulfate** to a purity exceeding 99% via a mixed-solvent recrystallization procedure. The protocol is designed for researchers, scientists, and drug development professionals, offering a detailed methodology grounded in the fundamental principles of crystallization science. It includes procedures for solvent system selection, bulk purification, and methods for verifying final purity.

Introduction: The Rationale for Recrystallization

Recrystallization remains one of the most powerful techniques for purifying solid organic compounds. The underlying principle relies on the differential solubility of the target compound

and its impurities in a given solvent or solvent system at varying temperatures[2]. An ideal recrystallization process involves dissolving the impure solid in a minimum volume of a hot solvent, in which the compound has high solubility, and allowing it to cool. As the solution cools, the solubility of the compound decreases, leading to the formation of a supersaturated solution from which highly organized, pure crystals precipitate. Soluble impurities, ideally, remain in the cooled solvent, known as the mother liquor[3].

Guanidinium salts, like **N-(3-pyridinylmethyl)guanidine sulfate**, often exhibit high solubility in polar solvents such as water, which can make crystallization from a single solvent inefficient, leading to low recovery[4][5]. To overcome this challenge, this protocol employs a two-solvent (or mixed-solvent) system. In this approach, the compound is dissolved in a minimal amount of a "good" solvent (in which it is highly soluble), and a "poor" or "anti-solvent" (in which it is sparingly soluble) is added to the hot solution to reduce the compound's overall solubility and induce crystallization upon cooling[6]. This method provides excellent control over the crystallization process, often resulting in high yields of very pure material.

Materials and Equipment

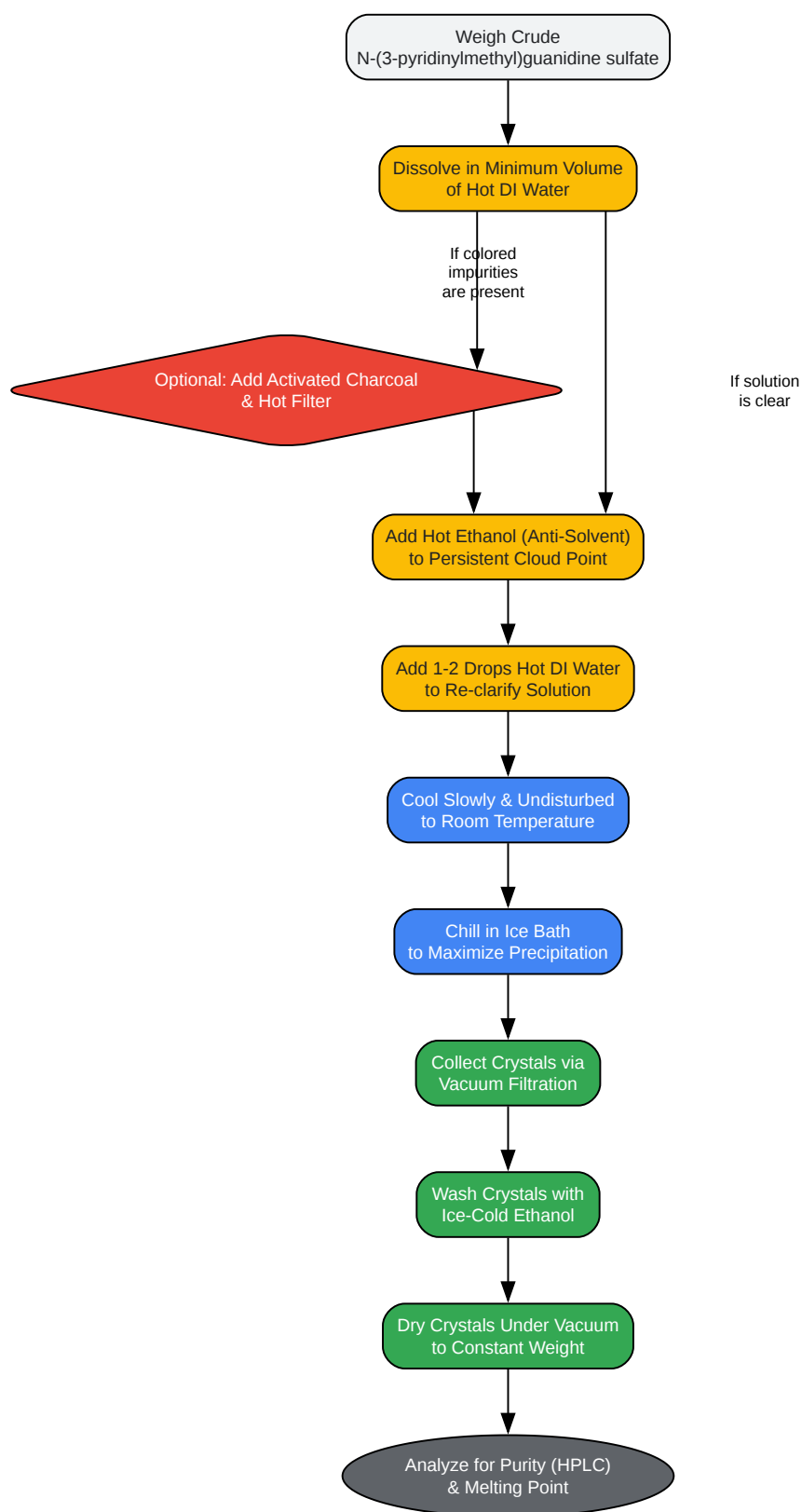
Chemicals & Reagents

Reagent	Grade	Supplier Example	Notes
N-(3-pyridinylmethyl)guanidine sulfate (Crude)	~95% Purity[1]	Fluorochem (CAS: 72357-67-6)	Starting material for purification.
Deionized (DI) Water	High Purity / HPLC Grade	N/A	"Good" solvent.
Ethanol (EtOH), 200 Proof	ACS Reagent Grade	N/A	"Anti-solvent". Isopropanol may also be used.
Activated Charcoal	Decolorizing, Fine Powder	N/A	Optional, for removing colored impurities.
Acetone	ACS Reagent Grade	N/A	For cleaning glassware.

Equipment

- Erlenmeyer flasks (various sizes)
- Beakers
- Magnetic stir plate and stir bars
- Heating mantle or hot plate
- Digital thermometer or thermocouple
- Graduated cylinders
- Pasteur pipettes and bulbs
- Watch glasses
- Buchner funnel and filtering flask
- Vacuum source (aspirator or pump)
- Filter paper (sized for Buchner funnel)
- Glass stirring rod
- Spatulas
- Analytical balance
- Vacuum oven or desiccator
- Melting point apparatus
- HPLC system for purity analysis

Recrystallization Workflow Diagram



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Sources

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